

# Proper Disposal and Safe Handling of 1-Bromo-2-methylnaphthalene

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## Compound of Interest

Compound Name: 1-Bromo-2-methylnaphthalene

Cat. No.: B105000

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This guide provides essential safety, handling, and disposal procedures for **1-bromo-2-methylnaphthalene**, tailored for laboratory and research professionals. Adherence to these protocols is critical for ensuring personal safety and environmental compliance.

## I. Safety and Handling

Proper handling of **1-bromo-2-methylnaphthalene** in a laboratory setting is paramount to prevent exposure and ensure a safe working environment. The following are key safety and handling precautions:

- Engineering Controls: Use only in well-ventilated areas, preferably within a chemical fume hood to minimize inhalation of vapors.[1] Ensure that safety showers and eyewash stations are readily accessible.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields or goggles.[1]
  - Skin Protection: Wear protective gloves and clothing to prevent skin contact. Inspect gloves before use.[1]
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

- Hygiene Practices: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1] Contaminated clothing should be removed and washed before reuse.[1]

## II. First Aid Measures

In case of exposure, immediate action is crucial.

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][2] If skin irritation persists, consult a physician.[1]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][2] Continue rinsing and seek medical attention.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[2] Never give anything by mouth to an unconscious person and seek immediate medical attention.[2]

## III. Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely:

- Ensure Personal Safety: Wear appropriate personal protective equipment, including respiratory protection. Evacuate personnel to a safe area.
- Containment: Prevent the spill from entering drains or waterways.[3][4]
- Clean-up: Soak up the spill with an inert absorbent material such as sand, earth, or vermiculite.[1][3]
- Disposal: Collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[1][3][5]

## IV. Quantitative Data

The following table summarizes the key physical and chemical properties of **1-bromo-2-methylnaphthalene**.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>9</sub> Br
Molecular Weight	221.09 g/mol
Appearance	Liquid
Boiling Point	296 °C (lit.)
Density	1.418 g/mL at 25 °C (lit.)
Flash Point	> 113 °C / > 235.4 °F (closed cup)[1]
Refractive Index	n <sub>20</sub> /D 1.648 (lit.)
CAS Number	2586-62-1

## V. Proper Disposal Procedure

The disposal of **1-bromo-2-methylnaphthalene** must be conducted in accordance with local, regional, and national hazardous waste regulations.[1] It should not be released into the environment.[1]

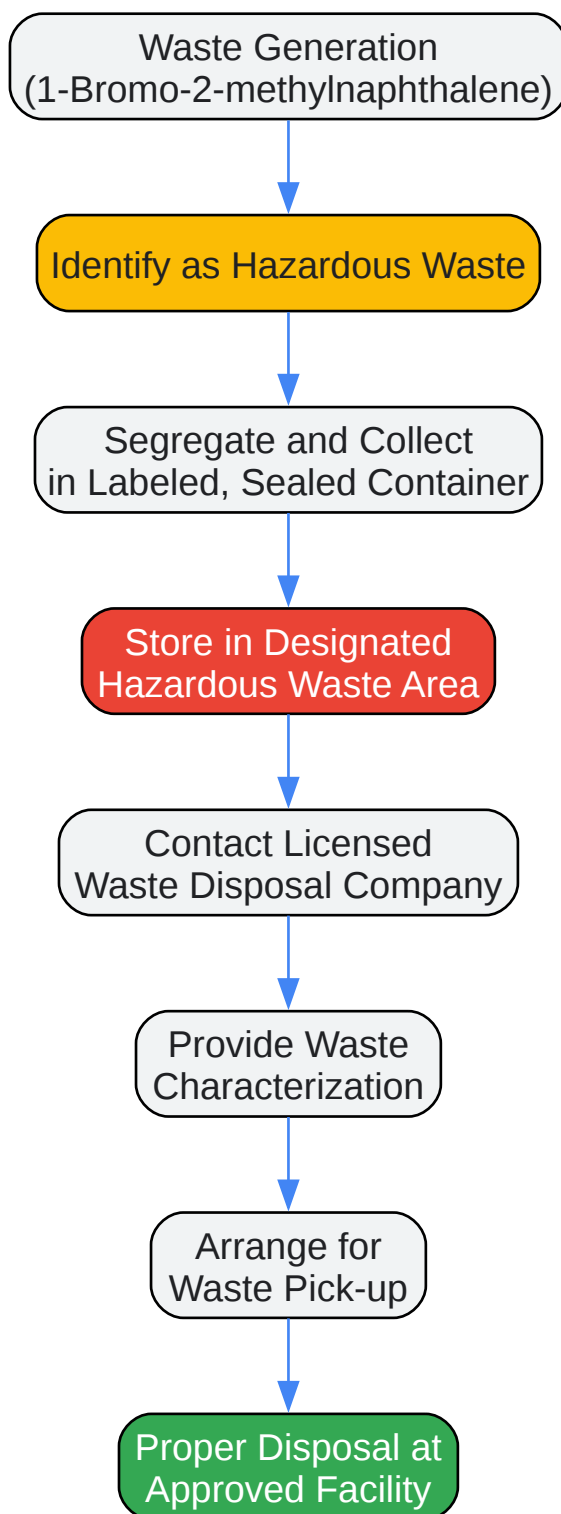
Step-by-Step Disposal Protocol:

- Waste Identification: Classify **1-bromo-2-methylnaphthalene** waste as hazardous chemical waste.
- Waste Collection:
  - Collect waste in a dedicated, properly labeled, and sealed container.
  - Use containers made of compatible materials.
  - Do not mix with other incompatible wastes.
- Storage:

- Store the waste container in a cool, dry, and well-ventilated area designated for hazardous waste.
- Keep the container tightly closed.[\[1\]](#)
- Professional Disposal:
  - Arrange for pick-up and disposal by a licensed hazardous waste disposal company.
  - Provide the disposal company with a complete characterization of the waste.
  - Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)

## VI. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1-bromo-2-methylnaphthalene**.



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Caption: Disposal workflow for **1-Bromo-2-methylnaphthalene**.

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## References

- 1. fishersci.ca [fishersci.ca]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 1-BROMO-2-METHYLNAPHTHALENE - Safety Data Sheet [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.be [fishersci.be]
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